

An In-depth Technical Guide to Ethyl 3-Hydroxybutyrate-d5

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Compound of Interest

Compound Name: Ethyl 3-Hydroxybutyrate-d5

Cat. No.: B15557906

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3-Hydroxybutyrate-d5 is the deuterium-labeled form of ethyl 3-hydroxybutyrate, a ketone ester. The incorporation of five deuterium atoms into the ethyl group and at the C2 position of the butyrate backbone makes it a valuable tool in metabolic research and drug development. This stable, non-radioactive isotopic labeling allows for the tracing of metabolic pathways and the study of pharmacokinetic profiles without significantly altering the molecule's fundamental chemical properties. This technical guide provides a comprehensive overview of **Ethyl 3-Hydroxybutyrate-d5**, including its chemical and physical properties, a detailed synthesis protocol, analytical methodologies, and its role in metabolic signaling pathways.

Chemical and Physical Properties

Quantitative data for **Ethyl 3-Hydroxybutyrate-d5** is summarized below. Data for the non-deuterated form is provided for comparison where specific data for the deuterated compound is not readily available.

Property	Value (Ethyl 3-Hydroxybutyrate-d5)	Value (Ethyl 3-Hydroxybutyrate)	Reference
Chemical Formula	C ₆ H ₇ D ₅ O ₃	C ₆ H ₁₂ O ₃	[1]
Molecular Weight	137.19 g/mol	132.16 g/mol	[1][2]
CAS Number	1206486-01-2	5405-41-4	[1][3]
Appearance	Colorless Oil	Clear colorless viscous liquid	[1][4]
Boiling Point	Not available	170-175 °C at 760 mmHg	[4][5]
Density	Not available	1.017 g/mL at 25 °C	[4]
Refractive Index	Not available	n _{20/D} 1.42	[4]
Solubility	Not available	Soluble in water	[5]

Synthesis of Ethyl 3-Hydroxybutyrate-d5

The synthesis of **Ethyl 3-Hydroxybutyrate-d5** can be achieved through the reduction and deuteration of a suitable starting material, such as ethyl acetoacetate, followed by esterification. The following is a representative experimental protocol.

Experimental Protocol: Synthesis via Catalytic Deuteration

This protocol describes a two-step process: the catalytic deuteration of ethyl acetoacetate followed by the reduction of the ketone group.

Materials:

- Ethyl acetoacetate
- Deuterium gas (D₂)

- Palladium on carbon (Pd/C, 10%)
- Anhydrous ethanol-d6
- Sodium borodeuteride (NaBD₄)
- Anhydrous diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)
- Deuterated water (D₂O)
- Hydrochloric acid (HCl) in D₂O

Step 1: Catalytic Deuteration of the α -Methylene Group

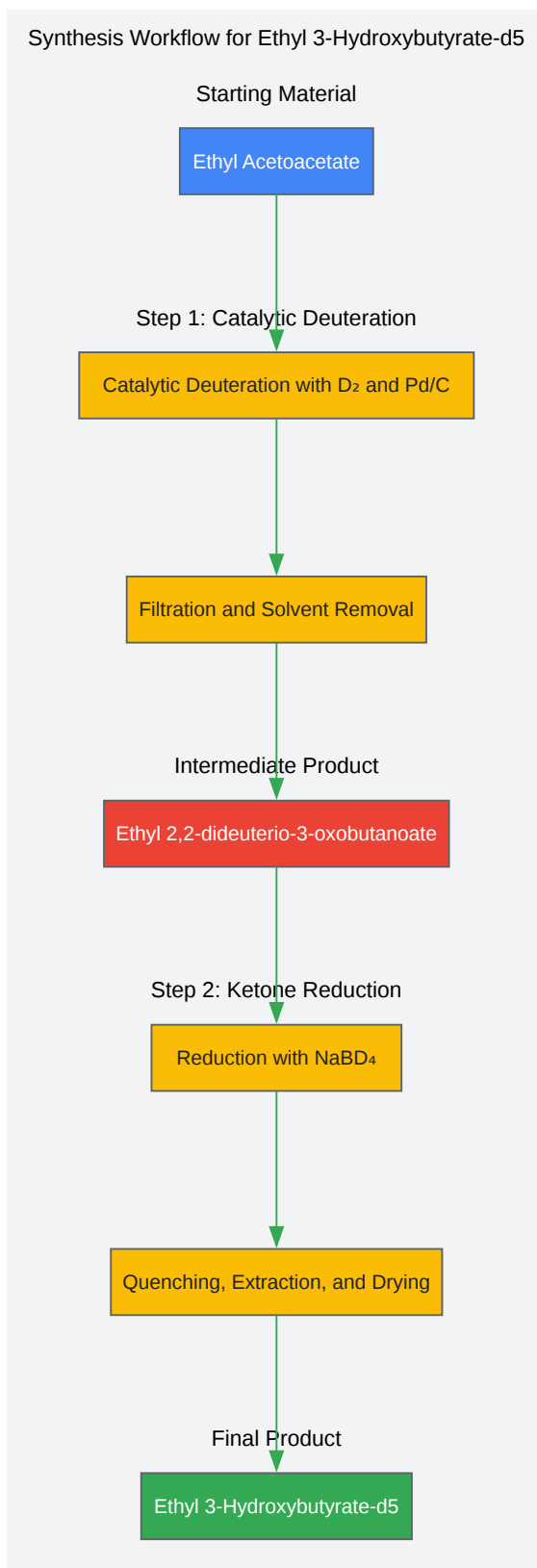
- **Reaction Setup:** In a high-pressure reaction vessel, dissolve ethyl acetoacetate (1 equivalent) in anhydrous ethanol-d6.
- **Catalyst Addition:** Add 10% Pd/C catalyst (5 mol%).
- **Deuteration:** Purge the vessel with deuterium gas and pressurize to the desired pressure (e.g., 50 psi). Stir the reaction mixture vigorously at room temperature for 24-48 hours.
- **Monitoring:** Monitor the reaction progress by ¹H NMR to observe the disappearance of the signal corresponding to the α -methylene protons.
- **Work-up:** Upon completion, carefully vent the deuterium gas and filter the reaction mixture through a pad of Celite to remove the catalyst. Wash the Celite with a small amount of anhydrous diethyl ether.
- **Purification:** Remove the solvent under reduced pressure to yield ethyl 2,2-dideuterio-3-oxobutanoate.

Step 2: Reduction of the Ketone Group

- **Reaction Setup:** Dissolve the deuterated ketoester from Step 1 in anhydrous ethanol-d6 at 0 °C under an inert atmosphere.

- Reducing Agent Addition: Slowly add sodium borodeuteride (NaBD_4 , 1.1 equivalents) to the solution. The use of NaBD_4 ensures the introduction of a deuterium atom at the C3 position.
- Reaction: Allow the reaction to warm to room temperature and stir for 12 hours.
- Quenching: Cool the reaction mixture to 0 °C and slowly add a solution of HCl in D_2O to quench the excess reducing agent.
- Extraction: Extract the product with diethyl ether (3 x 50 mL).
- Drying and Purification: Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to obtain **Ethyl 3-Hydroxybutyrate-d5**.

Logical Workflow for the Synthesis of **Ethyl 3-Hydroxybutyrate-d5**



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Caption: A flowchart illustrating the two-step synthesis of **Ethyl 3-Hydroxybutyrate-d5**.

Analytical Methodologies

The characterization of **Ethyl 3-Hydroxybutyrate-d5** relies on standard analytical techniques, with particular attention to confirming the extent and position of deuterium incorporation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The ^1H NMR spectrum is used to confirm the absence of protons at the deuterated positions. The integration of the remaining proton signals relative to an internal standard provides a quantitative measure of deuterium incorporation.
- ^{13}C NMR: The ^{13}C NMR spectrum will show signals for all carbon atoms. The signals for carbons bonded to deuterium will appear as multiplets due to C-D coupling and will have a lower intensity.
- ^2H NMR: The ^2H NMR spectrum directly detects the deuterium nuclei, providing information about their chemical environment and confirming their presence at the expected positions.

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for determining the molecular weight and isotopic distribution of **Ethyl 3-Hydroxybutyrate-d5**.

- Electron Ionization (EI)-MS: The molecular ion peak (M^+) will be observed at m/z 137, corresponding to the mass of the d5-labeled compound. The fragmentation pattern will be similar to the non-deuterated analog, but with mass shifts in the fragments containing deuterium.
- High-Resolution Mass Spectrometry (HRMS): HRMS provides a precise mass measurement, confirming the elemental composition and the number of deuterium atoms.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- Sample Preparation: Dilute the **Ethyl 3-Hydroxybutyrate-d5** sample in a volatile solvent (e.g., dichloromethane) to a concentration of 10-100 $\mu\text{g/mL}$.
- GC Conditions:

- Column: A non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μ m).
- Injector Temperature: 250 °C.
- Oven Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 30-200.
 - Source Temperature: 230 °C.

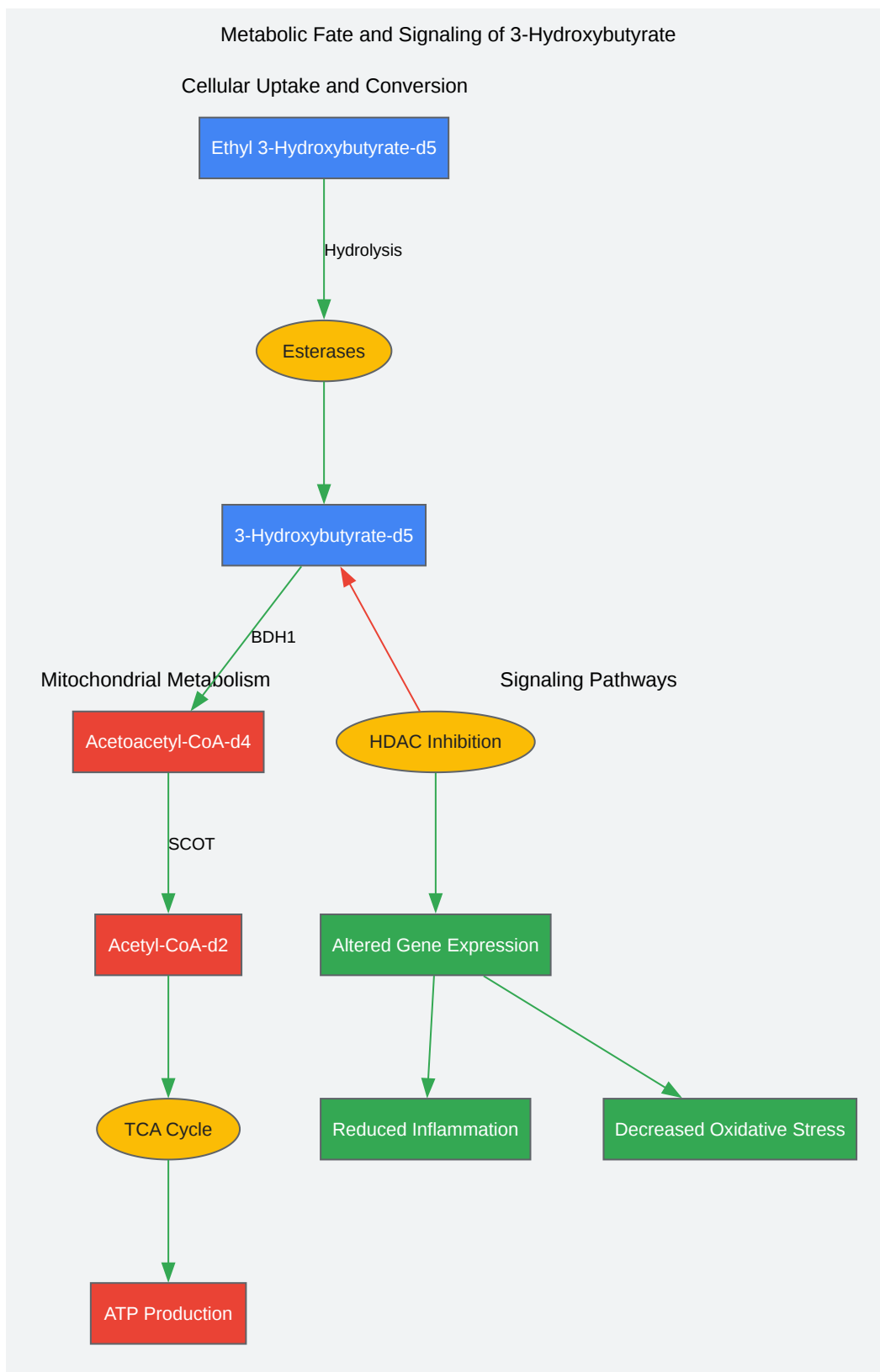
Metabolic Signaling and Applications

Ethyl 3-hydroxybutyrate is a precursor to the ketone body 3-hydroxybutyrate (3-HB). In vivo, esterases hydrolyze ethyl 3-hydroxybutyrate to ethanol and 3-HB.^{[6][7]} The deuterated form, **Ethyl 3-Hydroxybutyrate-d5**, is therefore an excellent tracer for studying the metabolism and signaling roles of 3-HB.^{[6][7]}

The primary metabolic fate of 3-HB is its conversion to acetyl-CoA, which then enters the tricarboxylic acid (TCA) cycle for energy production.^[8] This process is particularly important in extrahepatic tissues like the brain, heart, and skeletal muscle during periods of low glucose availability.^[9]

Beyond its role as an energy substrate, 3-HB also functions as a signaling molecule, influencing various cellular processes.^{[8][9]}

Ketone Body Metabolism and Signaling Pathway



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Caption: The metabolic pathway and signaling roles of 3-hydroxybutyrate derived from **Ethyl 3-Hydroxybutyrate-d5**.

Applications in Research and Drug Development

- **Metabolic Flux Analysis:** By tracking the incorporation of deuterium into downstream metabolites, researchers can quantify the contribution of ketone bodies to cellular energy metabolism.
- **Pharmacokinetic Studies:** Deuterium labeling can alter the rate of drug metabolism, a phenomenon known as the kinetic isotope effect. Studying the pharmacokinetics of **Ethyl 3-Hydroxybutyrate-d5** can provide insights into the metabolism of ketone esters and the development of more stable therapeutic agents.
- **Elucidation of Signaling Pathways:** The use of deuterated 3-HB allows for the precise tracking of its influence on signaling cascades, such as histone deacetylase (HDAC) inhibition, and its effects on gene expression related to inflammation and oxidative stress.[8]

Conclusion

Ethyl 3-Hydroxybutyrate-d5 is a powerful research tool for scientists and drug development professionals. Its stable isotopic labeling provides a means to investigate the intricate details of ketone body metabolism and signaling. The methodologies and information presented in this guide offer a comprehensive resource for the synthesis, analysis, and application of this important deuterated compound.

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